

Preparing SB-772077B Dihydrochloride Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: SB-772077B dihydrochloride

Cat. No.: B10769013

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Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **SB-772077B dihydrochloride**, a potent Rho-kinase (ROCK) inhibitor. The protocols outlined herein are intended for research and drug development applications. This guide includes detailed information on the chemical properties, solubility, and stability of **SB-772077B dihydrochloride**, alongside step-by-step instructions for preparing stock solutions for both in vitro and in vivo studies.

Introduction

SB-772077B dihydrochloride is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). It demonstrates inhibitory activity against both ROCK1 and ROCK2 isoforms with IC₅₀ values of approximately 5.6 nM and 6 nM, respectively.^{[1][2][3][4]} The inhibition of the Rho/ROCK signaling pathway leads to a variety of cellular effects, including the reduction of inflammatory cytokine production and vasodilation.^{[1][2][5]} These properties make SB-772077B a valuable tool for investigating the role of ROCK in various physiological and pathological processes, including cardiovascular diseases and inflammatory conditions.^{[1][2][6]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SB-772077B dihydrochloride** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H18N8O2 · 2HCl	[3]
Molecular Weight	415.28 g/mol	[2]
Appearance	Solid	[3]
Purity	≥98%	[3]
CAS Number	607373-46-6	[2]

Solubility

SB-772077B dihydrochloride exhibits good solubility in common laboratory solvents. The solubility data is crucial for selecting the appropriate solvent for stock solution preparation.

Solvent	Maximum Concentration	Reference
Water	100 mM	[3]
DMSO	100 mM	[3]

For in vivo applications, specific formulations may be required to achieve the desired concentration and vehicle compatibility. One such formulation involves a multi-solvent system. [2]

Experimental Protocols

Materials and Equipment

Materials:

- **SB-772077B dihydrochloride** powder

- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Deionized or distilled water, sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- Optional: Sonicator or water bath

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SB-772077B dihydrochloride** in DMSO.

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 415.28 \text{ g/mol} \times 1000 \text{ mg/g} = 4.15 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out 4.15 mg of **SB-772077B dihydrochloride** powder using an analytical balance.
- Dissolve in DMSO:
 - Add the weighed powder to a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.

- Ensure complete dissolution:
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If necessary, brief sonication or warming in a water bath can aid in dissolution.[\[2\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)

Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **SB-772077B dihydrochloride** in water.

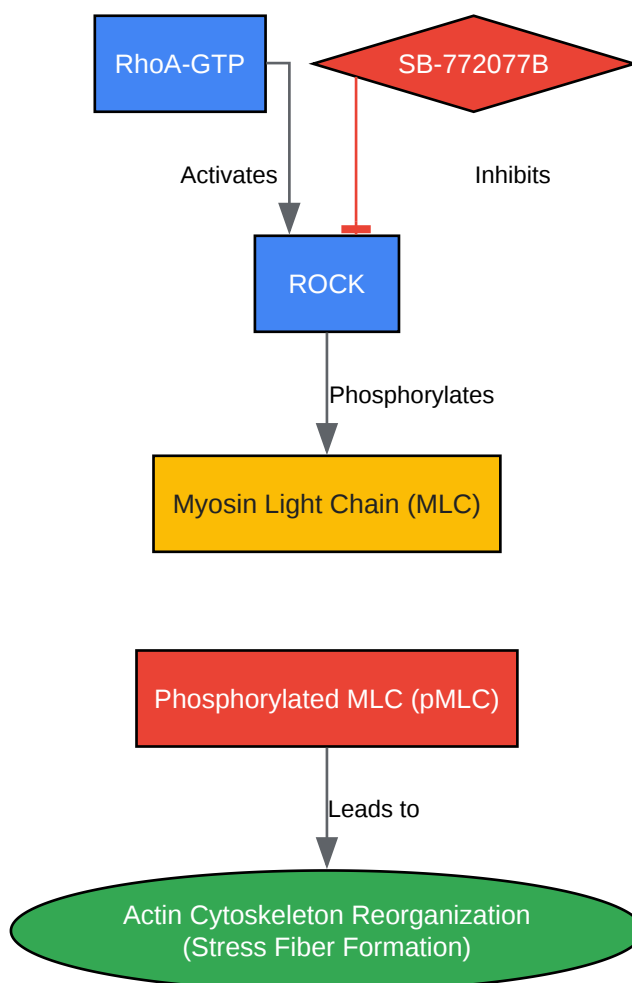
- Calculate the required mass:
 - As in the previous protocol, 4.15 mg of **SB-772077B dihydrochloride** is required for 1 mL of a 10 mM solution.
- Weigh the compound:
 - Weigh out 4.15 mg of the compound.
- Dissolve in water:
 - Add the powder to a sterile microcentrifuge tube.
 - Add 1 mL of sterile deionized or distilled water.
- Ensure complete dissolution:
 - Vortex the solution thoroughly.
- Storage:

- Aliquot and store at -20°C or -80°C as described for the DMSO stock solution.

Visualization of Key Processes

Rho-Kinase (ROCK) Signaling Pathway

The following diagram illustrates the simplified signaling pathway inhibited by SB-772077B.

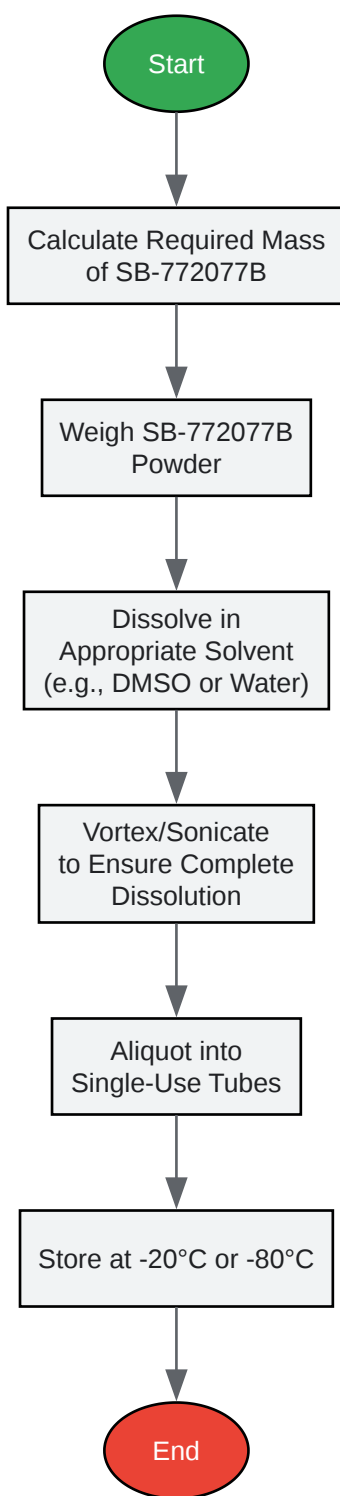


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Caption: Simplified Rho-Kinase (ROCK) signaling pathway and the inhibitory action of SB-772077B.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **SB-772077B dihydrochloride**.



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Caption: General experimental workflow for preparing **SB-772077B dihydrochloride** stock solutions.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **SB-772077B dihydrochloride**.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Conclusion

This application note provides a detailed protocol for the preparation of **SB-772077B dihydrochloride** stock solutions for research purposes. Adherence to these guidelines will help ensure the accuracy, consistency, and reliability of experimental outcomes. Proper storage and handling are essential to maintain the stability and activity of the compound.

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References

1. medchemexpress.com [medchemexpress.com]
 2. file.medchemexpress.com [file.medchemexpress.com]
 3. caymanchem.com [caymanchem.com]
 4. SB-772077B dihydrochloride - Immunomart [immunomart.com]
 5. Redirecting [linkinghub.elsevier.com]
 6. Analysis of pulmonary vasodilator responses to SB-772077-B [4-(7-((3-amino-1-pyrrolidiny)carbonyl)-1-ethyl-1H-imidazo(4,5-c)pyridin-2-yl)-1,2,5-oxadiazol-3-amine], a novel aminofurazan-based Rho kinase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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